

Application Notes and Protocols for Assessing Protein Aggregation with ALT-007

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Compound of Interest

Compound Name: ALT-007

Cat. No.: B15576814

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Introduction

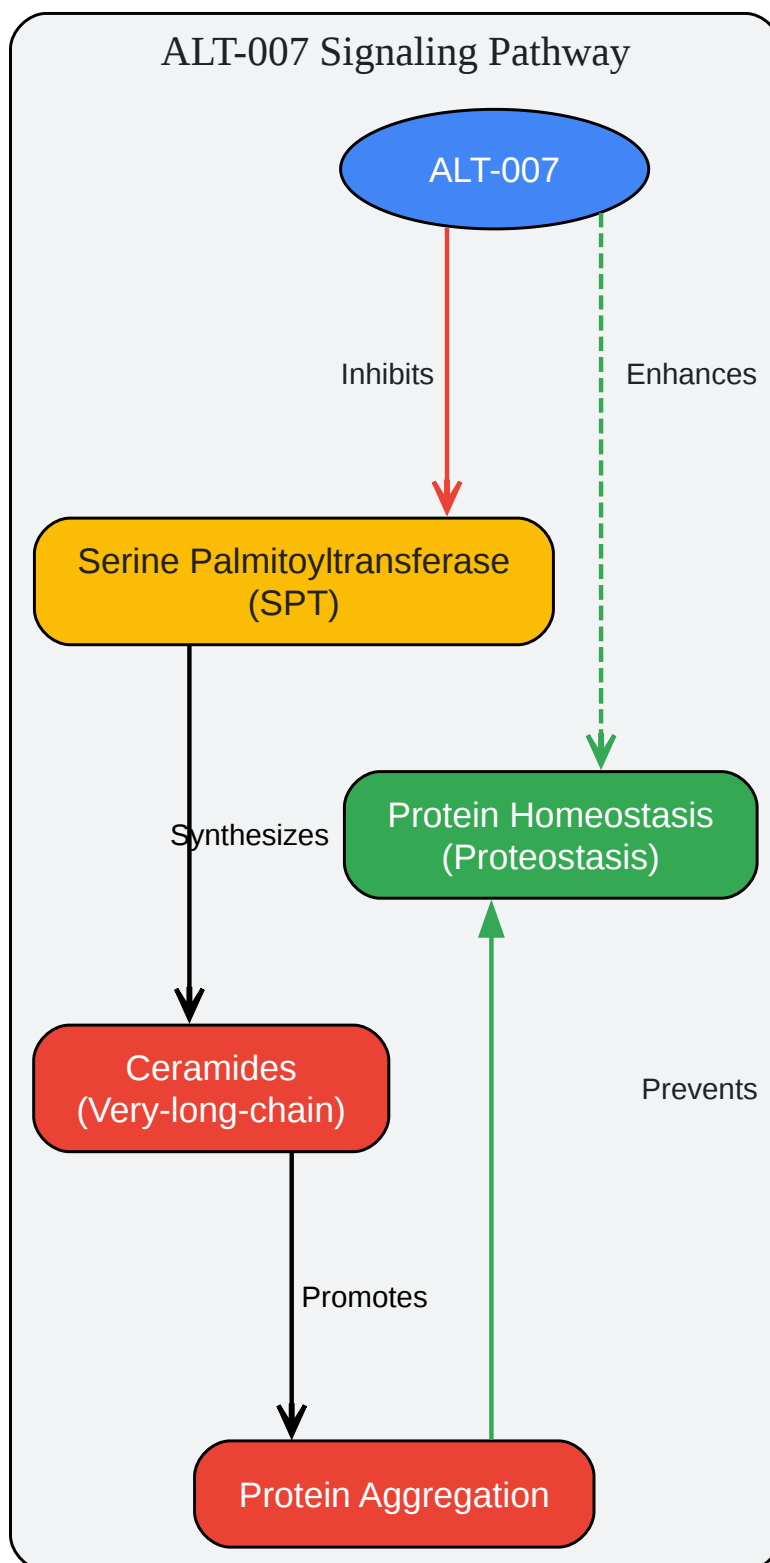
ALT-007 is a potent, selective, and orally bioavailable inhibitor of serine palmitoyltransferase (SPT), the rate-limiting enzyme in the de novo synthesis of ceramides.[1][2] By inhibiting SPT, **ALT-007** effectively reduces the levels of ceramides, particularly harmful very-long-chain ceramides, which have been linked to cellular dysfunction and age-related diseases.[3] Mechanistic studies have revealed that **ALT-007** enhances protein homeostasis and mitigates the formation of toxic protein aggregates, offering a promising therapeutic strategy for a range of conditions, including age-related sarcopenia and neurodegenerative diseases.[1][3][4]

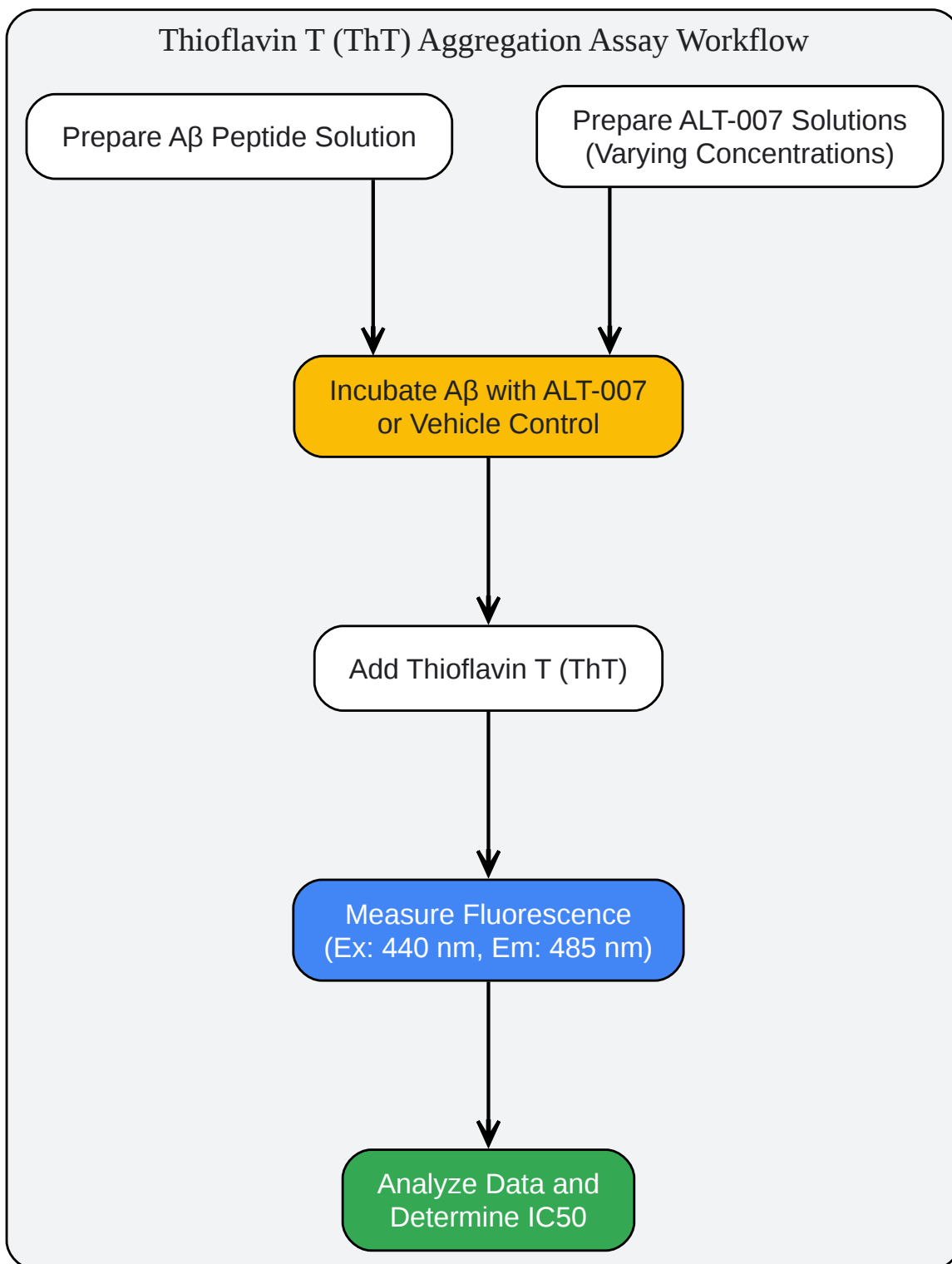
These application notes provide detailed protocols for assessing the efficacy of **ALT-007** in reducing protein aggregation in various experimental models.

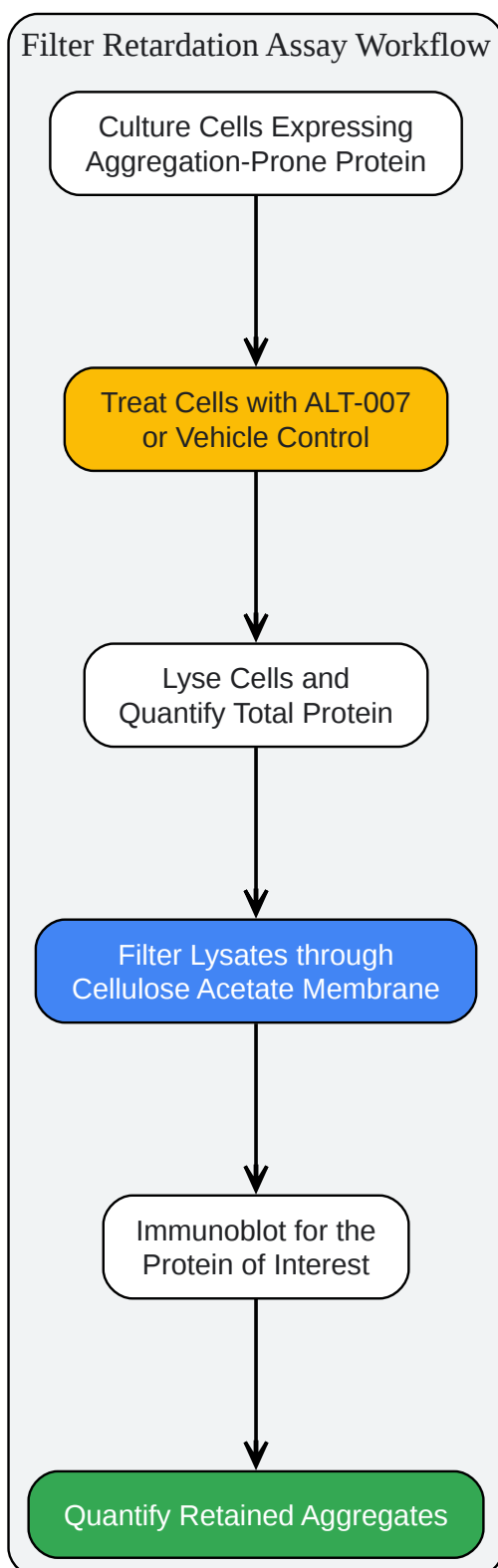
Mechanism of Action of ALT-007

ALT-007 targets and inhibits serine palmitoyltransferase (SPT), a crucial enzyme in the ceramide biosynthesis pathway. This inhibition leads to a reduction in the cellular pool of ceramides. The accumulation of certain ceramide species has been associated with disruptions

in protein homeostasis (proteostasis), leading to protein misfolding and aggregation. By lowering ceramide levels, **ALT-007** is believed to restore proteostasis, thereby preventing or reducing the aggregation of disease-associated proteins.[3][4]







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References

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